

# comparing the gene expression profiles induced by different jasmonates

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## Compound of Interest

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## A Comparative Guide to Jasmonate-Induced Gene Expression Profiles

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative overview of the gene expression profiles induced by different jasmonates, a class of phytohormones critical in plant defense, development, and stress responses. Understanding the nuances of how different jasmonates, such as jasmonic acid (JA), methyl jasmonate (MeJA), and jasmonoyl-isoleucine (JA-Ile), modulate gene expression is crucial for research in plant science and for the development of novel therapeutic agents that may target these pathways. This document summarizes quantitative data from various transcriptomic studies, details common experimental protocols, and provides visual representations of the core signaling pathway and experimental workflows.

## Introduction to Jasmonates and Their Roles

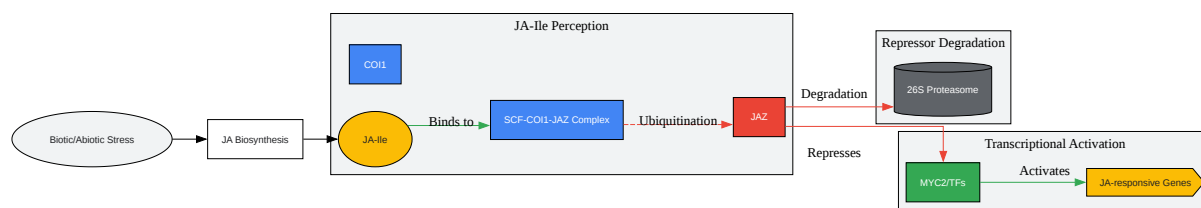
Jasmonates are lipid-derived signaling molecules that play a pivotal role in orchestrating a wide array of physiological processes in plants. While often discussed as a group, individual jasmonate molecules have distinct roles and potencies in signaling cascades.

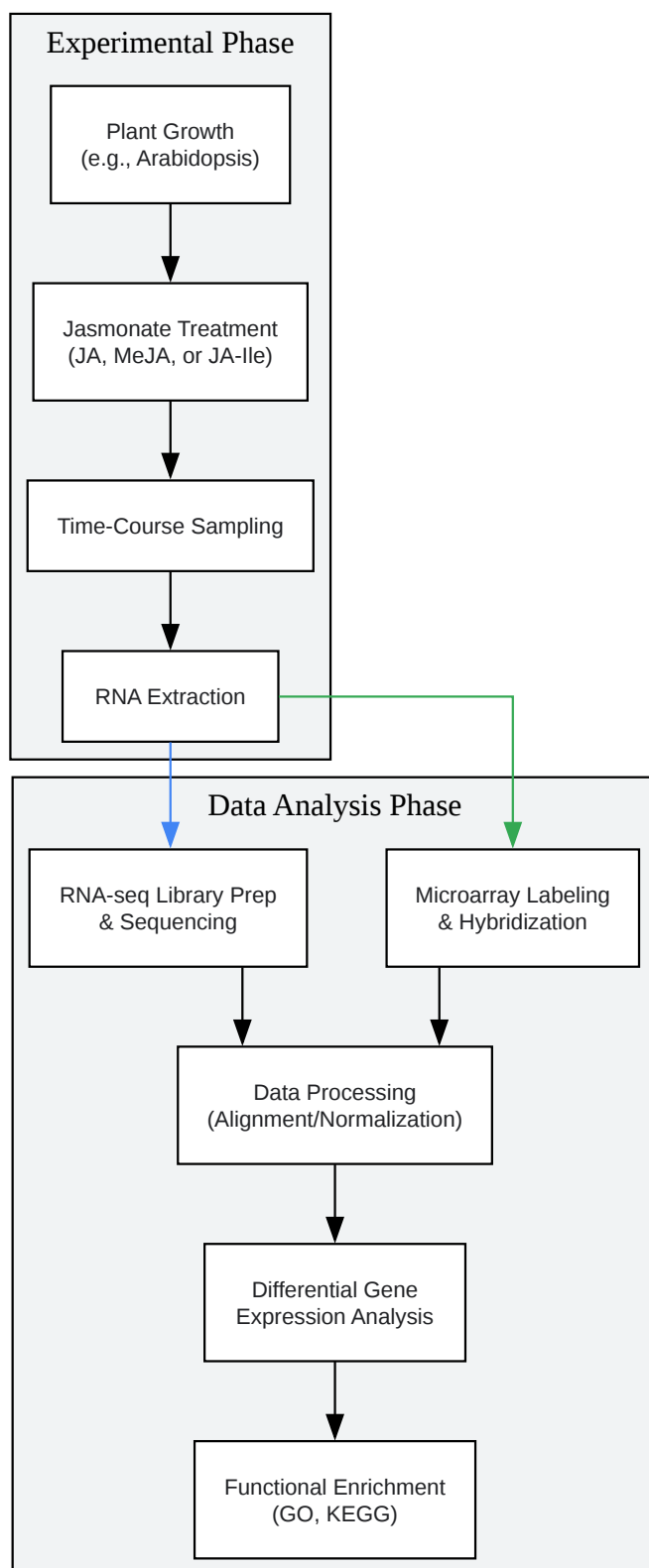
- **Jasmonic Acid (JA):** A key precursor molecule in the jasmonate family. It can be converted into other active or volatile forms.

- Methyl Jasmonate (MeJA): The volatile methyl ester of jasmonic acid. Its volatility allows it to act as an airborne signal between plants and within different parts of the same plant.<sup>[1]</sup><sup>[2]</sup> Upon entering plant cells, MeJA is often converted back to JA to elicit a response.<sup>[3]</sup>
- Jasmonoyl-isoleucine (JA-Ile): The amino acid conjugate of jasmonic acid. It is widely considered the most biologically active form of jasmonate, directly binding to its receptor to initiate the signaling cascade that leads to the expression of jasmonate-responsive genes.<sup>[4]</sup>

## The Jasmonate Signaling Pathway

The core of the jasmonate signaling pathway involves the perception of JA-Ile by a co-receptor complex, leading to the degradation of transcriptional repressors and the subsequent activation of gene expression.





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